

5-Amino-2-methoxypyridine-4-carboxylic Acid: An Overview of Available Data

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Compound of Interest

Compound Name: 5-Amino-2-methoxypyridine-4-carboxylic acid

Cat. No.: B112161

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Amino-2-methoxypyridine-4-carboxylic acid is a substituted pyridine derivative with the chemical formula $C_7H_8N_2O_3$. This technical overview consolidates the publicly available information for this compound. Despite its potential as a building block in medicinal chemistry and materials science, detailed experimental data and biological studies appear to be limited in the current scientific literature. This document provides a summary of its basic properties and identifies the significant gaps in publicly accessible research.

Molecular Structure and Properties

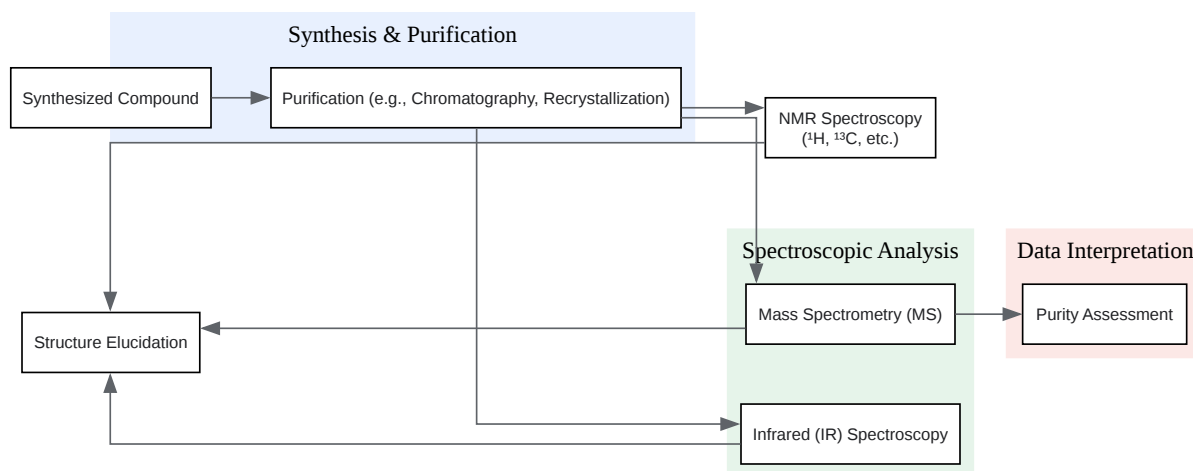
The fundamental properties of **5-Amino-2-methoxypyridine-4-carboxylic acid** are summarized in the table below. These data have been aggregated from various chemical supplier databases.

Property	Value	Source
CAS Number	183741-91-5	[1]
Molecular Formula	C ₇ H ₈ N ₂ O ₃	[1]
Molecular Weight	168.15 g/mol	[1]
SMILES	<chem>COC1=NC=C(C(=C1)C(=O)O)</chem> N	[1]

Spectroscopic Data

A thorough search of scientific databases did not yield publicly available experimental spectroscopic data such as ¹H NMR, ¹³C NMR, Infrared (IR), or Mass Spectrometry (MS) for **5-Amino-2-methoxypyridine-4-carboxylic acid**. While some suppliers indicate the availability of such data upon request, it is not published in peer-reviewed literature or open-access databases.

For illustrative purposes, a generalized workflow for acquiring and analyzing spectroscopic data for a novel pyridine derivative is presented below.



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Figure 1. A generalized workflow for the spectroscopic analysis of a novel chemical compound.

Experimental Protocols

Detailed experimental protocols for the synthesis of **5-Amino-2-methoxypyridine-4-carboxylic acid** are not readily available in the published literature. General methods for the synthesis of aminopyridine carboxylic acids often involve multi-step processes. A hypothetical synthetic pathway, based on common organic chemistry reactions for similar structures, is depicted below. This diagram is for illustrative purposes only and does not represent a validated experimental protocol.



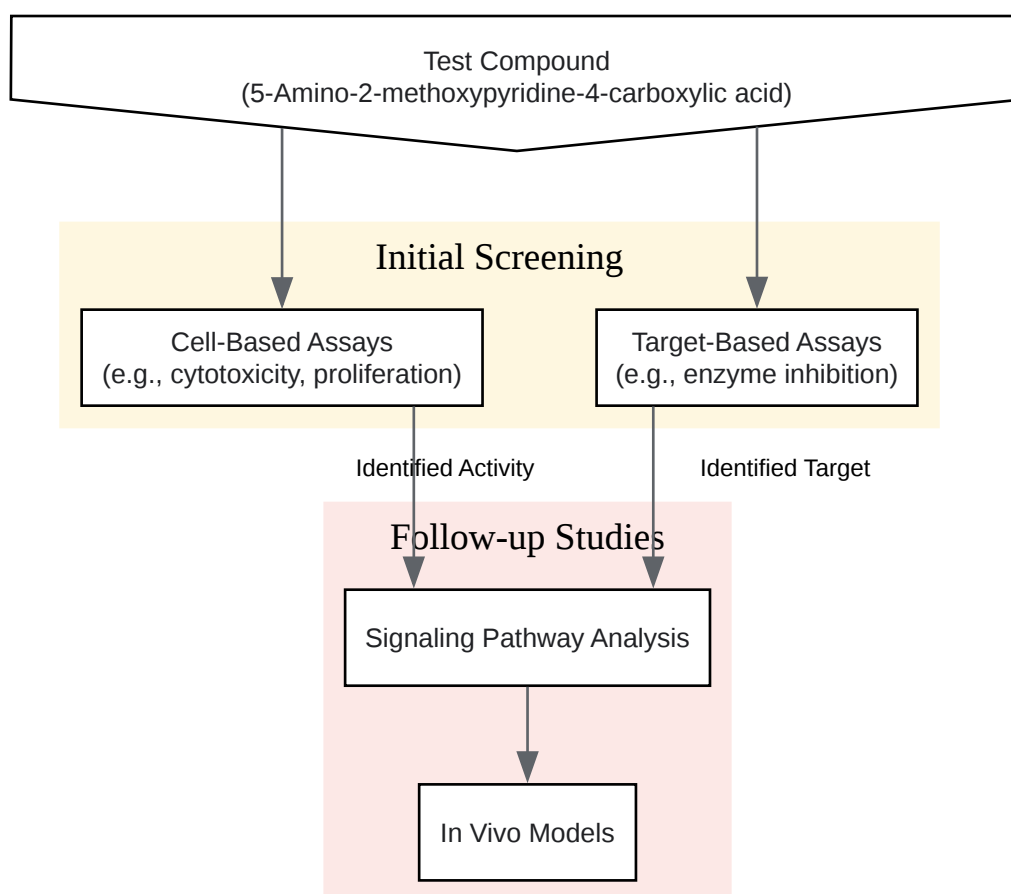
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Figure 2. A hypothetical, generalized synthetic pathway for an aminopyridine carboxylic acid.

Biological Activity and Signaling Pathways

No specific biological activities or associations with cellular signaling pathways for **5-Amino-2-methoxypyridine-4-carboxylic acid** have been reported in the accessible scientific literature. Pyridine derivatives, in general, are known to exhibit a wide range of biological activities, and this class of compounds is an area of active research in drug discovery. The potential biological relevance of this specific molecule remains to be investigated.

A conceptual diagram illustrating how a novel small molecule might be screened for biological activity is provided below.



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Figure 3. A conceptual workflow for the biological screening of a novel compound.

Conclusion

5-Amino-2-methoxypyridine-4-carboxylic acid is a chemical entity for which basic identifying information is available, primarily from commercial suppliers. However, a significant gap exists in the public domain regarding its detailed chemical and biological properties. There is a lack of published experimental protocols for its synthesis, comprehensive spectroscopic data for structural confirmation, and studies on its potential biological activities. For researchers and drug development professionals, this compound represents a largely unexplored molecule. Further investigation would be required to elucidate its properties and potential applications.

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References

- 1. achmem.com [achmem.com]
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